

Alloptaeroxylin chemical structure and properties

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Alloptaeroxylin*

Cat. No.: *B1642927*

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Alloptaeroxylin: A Technical Guide

For Researchers, Scientists, and Drug Development Professionals

Abstract

Alloptaeroxylin is a naturally occurring chromone, a class of oxygen-containing heterocyclic compounds. While research on this specific compound is limited, its structural similarity to other flavonoids and chromones, such as ptaeroxylin, suggests potential biological activities of interest to the fields of pharmacology and drug development. This technical guide provides a summary of the available information on the chemical structure and properties of **Alloptaeroxylin** and its derivatives, outlines a general synthetic approach based on related compounds, and discusses its potential biological activities within the broader context of flavonoids.

Chemical Structure and Properties

The precise physicochemical and spectroscopic data for **Alloptaeroxylin** are not extensively documented in publicly available literature. However, information on closely related compounds, such as O-methyl-**alloptaeroxylin** and dihydro-**alloptaeroxylin**, provides valuable insights into its chemical nature.

Chemical Structure:

The core structure of **Alloptaeroxylin** belongs to the pyranochromone class.

Physicochemical Properties:

Quantitative physicochemical data for **Alloptaeroxylin** is not readily available. The following table summarizes known properties of its derivatives.

Property	Value	Compound
IUPAC Name	5-methoxy-2,8,8-trimethyl-4H,8H-pyrano[2,3-f]chromen-4-one	O-methyl-alloptaeroxylin
Molecular Formula	C ₁₆ H ₁₆ O ₄	O-methyl-alloptaeroxylin
SMILES	<chem>CC1=CC(=O)C2=C(OC(C)(C)C=C2)C3=C1OC=C3OC</chem>	O-methyl-alloptaeroxylin
InChI	InChI=1S/C16H16O4/c1-9-7-11(17)14-13(18-4)8-12-10(15(14)19-9)5-6-16(2,3)20-12/h5-8H,1-4H3	O-methyl-alloptaeroxylin
Melting Point	237-238 °C	Dihydro-alloptaeroxylin

Spectroscopic Data:

Detailed spectroscopic data for **Alloptaeroxylin** is not available. The following are simulated ¹H NMR and ¹³C NMR data for O-methyl-**alloptaeroxylin**.

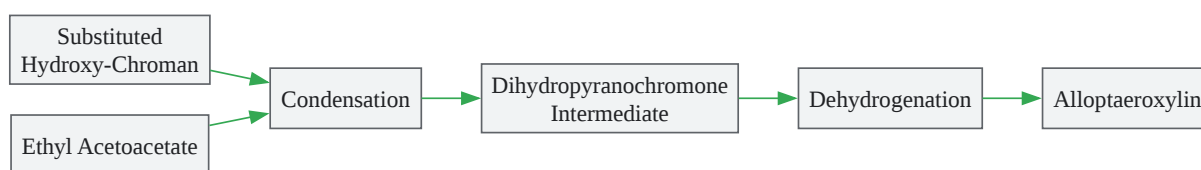
- ¹H NMR (400 MHz, CDCl₃, simulated): Chemical shifts (δ) are expected for aromatic protons, methyl groups, and protons of the pyran ring.
- ¹³C NMR (100 MHz, CDCl₃, simulated): Signals would correspond to the carbonyl carbon, aromatic carbons, and aliphatic carbons of the pyran ring and methyl groups.

Synthesis

A specific, detailed experimental protocol for the synthesis of **Alloptaeroxylin** is not fully described in the available literature. However, a general approach can be inferred from the synthesis of its derivatives and related pyranochromones.

General Synthetic Workflow:

The synthesis of the pyranochromone core typically involves the condensation of a substituted phenol with a β -ketoester, followed by cyclization. For **Alloptaeroxylin**, a potential precursor would be a suitably substituted hydroxy-chroman.



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A generalized synthetic workflow for **Alloptaeroxylin**.

Experimental Protocol for Dihydro-alloptaeroxylin Methyl Ether:

A reported synthesis for a related compound involves the following steps^[1]:

- **Condensation:** A mixture of the appropriate hydroxy-2,2-dimethylchroman and ethyl acetoacetate in diphenyl ether is refluxed for 2 hours.
- **Work-up:** The excess diphenyl ether is removed under reduced pressure. The reaction mixture is then cooled, poured onto crushed ice, and extracted with ethyl acetate.
- **Purification:** The resulting solid, a mixture of dihydropyranocoumarin and dihydropyranochromone, is separated by column chromatography on silica gel.

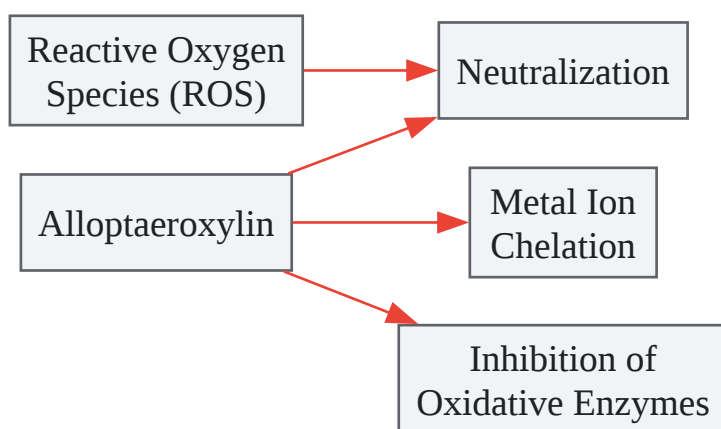
Demethylation of the resulting methyl ether using anhydrous AlCl_3 in acetonitrile yields the corresponding chroman^[1].

Biological Activity

Specific studies on the biological activity of **Alloptaeroxylin** are scarce. However, as a member of the flavonoid family, it is predicted to possess antioxidant, anti-inflammatory, and anticancer properties.[2][3][4]

Antioxidant Activity:

Flavonoids are known to act as antioxidants through several mechanisms, including scavenging of reactive oxygen species (ROS) and chelation of metal ions involved in free radical generation.[2]

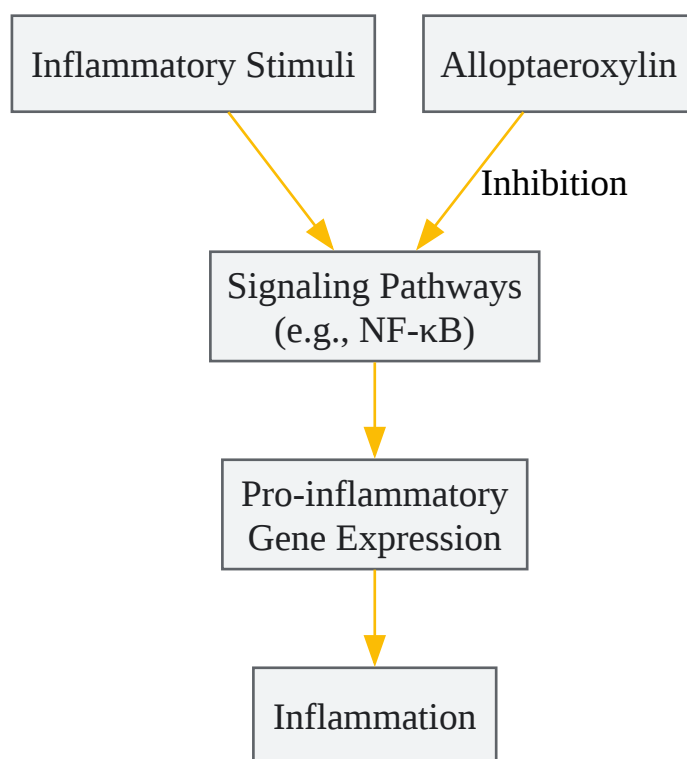


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Potential antioxidant mechanisms of **Alloptaeroxylin**.

Anti-inflammatory Activity:

The anti-inflammatory effects of flavonoids are often attributed to their ability to inhibit pro-inflammatory enzymes and modulate signaling pathways such as NF-κB.[4]



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Potential anti-inflammatory signaling pathway modulation.

Anticancer Activity:

Many flavonoids exhibit anticancer properties by inducing apoptosis, inhibiting cell proliferation, and preventing angiogenesis. Derivatives of the related compound alloxanthoxyletin have shown cytotoxic potential against certain cancer cell lines.

Conclusion and Future Directions

Alloptaeroxylin remains a relatively understudied natural product. While its chemical class suggests a range of promising biological activities, further research is required to isolate or synthesize the pure compound and comprehensively evaluate its physicochemical properties and pharmacological potential. Future studies should focus on:

- Isolation and Purification: Developing efficient methods for isolating **Alloptaeroxylin** from natural sources or establishing a robust synthetic route.

- **Structural Elucidation:** Complete characterization using modern spectroscopic techniques (NMR, MS, IR).
- **Biological Screening:** Systematic evaluation of its antioxidant, anti-inflammatory, and anticancer activities using a panel of in vitro and in vivo assays.
- **Mechanism of Action Studies:** Investigating the molecular targets and signaling pathways through which **Alloptaeroxylin** exerts its biological effects.

Such research will be crucial for unlocking the potential of **Alloptaeroxylin** as a lead compound in drug discovery and development.

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- To cite this document: BenchChem. [Alloptaeroxylin chemical structure and properties]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1642927#alloptaeroxylin-chemical-structure-and-properties]

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